

Application Note: Preparation of Flutolanil Stock Solutions for Laboratory Experiments

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Compound of Interest

Compound Name: *Flutolanil*

Cat. No.: *B150245*

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Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a detailed protocol for the preparation of **Flutolanil** stock solutions for use in various laboratory experiments. **Flutolanil** is a benzanilide fungicide that acts as a succinate dehydrogenase inhibitor (SDHI).^{[1][2]} Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This note covers the physicochemical properties of **Flutolanil**, necessary safety precautions, a step-by-step protocol for solubilization, and recommended storage conditions.

Physicochemical Properties of Flutolanil

A summary of key physicochemical properties for **Flutolanil** is presented below. These parameters are essential for calculating concentrations and understanding the compound's behavior in different solvents.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₆ F ₃ NO ₂	[3][4][5]
Molecular Weight	323.31 g/mol	[1][4]
Appearance	White crystalline solid	[3][4]
Melting Point	108°C	[1][4]
LogP	3.7	[1][4]
Purity	≥98%	[3]

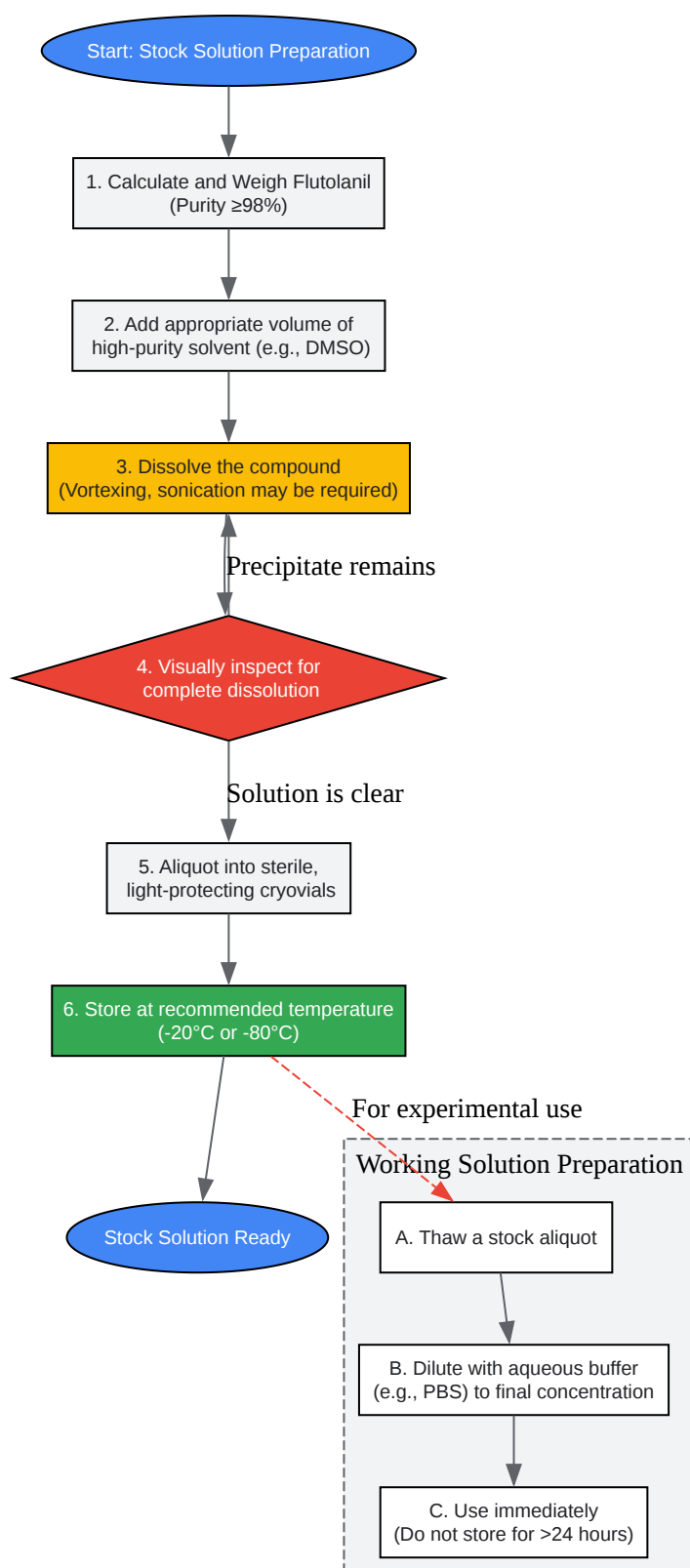
Solubility Data

Flutolanil exhibits poor solubility in aqueous solutions but is soluble in several organic solvents.[3][6] Dimethyl sulfoxide (DMSO) is a common and effective solvent for preparing high-concentration stock solutions.

Solvent	Solubility (at 20°C unless specified)	Reference
Water	8.01 - 9.6 mg/L	[1][2][4]
DMSO	~30 mg/mL	[3][5]
Dimethylformamide (DMF)	~30 mg/mL	[3][5]
Ethanol	~10 mg/mL	[3][5]
Methanol	606 g/L (606 mg/mL)	[1]
Acetone	642 g/L (642 mg/mL)	[1]
DMSO:PBS (pH 7.2) (1:3)	~0.25 mg/mL (when diluted from DMSO stock)	[3][5]

Experimental Workflow Diagram

The following diagram outlines the general workflow for preparing a **Flutolanil** stock solution.



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Caption: Workflow for preparing **Flutolanil** stock and working solutions.

Materials and Equipment

- **Flutolanil** (crystalline solid, purity $\geq 98\%$)
- High-purity Dimethyl Sulfoxide (DMSO), anhydrous
- Phosphate-Buffered Saline (PBS), pH 7.2
- Analytical balance
- Spatula
- Weighing paper/boat
- Sterile conical tubes or glass vials
- Micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)
- Sterile, amber, or light-protecting cryovials for storage
- Personal Protective Equipment (PPE): safety glasses, lab coat, gloves

Safety Precautions

Flutolanil should be considered hazardous. Always handle the compound in a well-ventilated area or a chemical fume hood.^[7]

- Handling: Avoid creating dust. Do not ingest, inhale, or allow contact with eyes, skin, or clothing.^[3]
- PPE: Wear appropriate personal protective equipment, including a lab coat, safety glasses, and chemical-resistant gloves.^[7]
- Disposal: Dispose of waste materials according to local, state, and federal regulations.^[7]

- First Aid:
 - Skin Contact: Wash with plenty of soap and water.
 - Eye Contact: Rinse opened eye for several minutes under running water.[8]
 - Inhalation: Move to fresh air. Consult a doctor if complaints arise.[8]
 - Ingestion: If symptoms persist, consult a doctor.[8]

Protocol: Preparing a 10 mM Flutolanil Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution in DMSO, a commonly used concentration for laboratory experiments.

1. Calculation:

- Molecular Weight (MW) of **Flutolanil** = 323.31 g/mol .
- To prepare a 10 mM (0.010 mol/L) solution, you need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{MW (g/mol)} * 1000 \text{ (mg/g)}$
 - For 1 mL (0.001 L): $\text{Mass} = 0.010 * 0.001 * 323.31 * 1000 = 3.23 \text{ mg}$
 - For 10 mL (0.010 L): $\text{Mass} = 0.010 * 0.010 * 323.31 * 1000 = 32.33 \text{ mg}$

2. Weighing:

- Tare the analytical balance with a clean weighing boat.
- Carefully weigh out the calculated amount of **Flutolanil** solid (e.g., 32.33 mg for a 10 mL final volume).

3. Dissolution:

- Transfer the weighed **Flutolanil** into a sterile conical tube or glass vial of the appropriate size (e.g., 15 mL tube for a 10 mL solution).
- Using a micropipette, add the calculated volume of high-purity DMSO (e.g., 10 mL).
- Cap the tube securely and vortex at high speed for 1-2 minutes until the solid is completely dissolved.
- Visually inspect the solution against a light source to ensure there are no visible particles or precipitate. If dissolution is slow, brief sonication in a water bath can be applied.

4. Aliquoting and Storage:

- Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile, amber, or light-protecting cryovials. This prevents contamination and degradation from repeated freeze-thaw cycles.
- Clearly label each vial with the compound name, concentration (10 mM), solvent (DMSO), preparation date, and your initials.

Protocol: Preparing an Aqueous Working Solution

Flutolanil is sparingly soluble in aqueous buffers.^[3] Therefore, working solutions should be prepared fresh daily by diluting the high-concentration organic stock solution.

1. Dilution:

- Thaw one aliquot of the 10 mM **Flutolanil** stock solution at room temperature.
- To prepare a working solution (e.g., 10 μ M in PBS), dilute the stock solution 1:1000 in the desired aqueous buffer.
 - Example: Add 1 μ L of the 10 mM DMSO stock to 999 μ L of PBS to get a final volume of 1 mL.
- Mix thoroughly by vortexing or inverting the tube. The final DMSO concentration in this example would be 0.1%.

Note: It is crucial to add the DMSO stock to the aqueous buffer and not the other way around to prevent precipitation.

Storage and Stability

Proper storage is essential to maintain the integrity of **Flutolanil** and its solutions.

- Solid Compound: Store the crystalline solid in a tightly sealed container at -20°C.[3][5] Some suppliers recommend refrigeration (2-10°C).[7]
- Stock Solutions: Store DMSO stock solution aliquots at -20°C for up to one month or at -80°C for up to six months.[9] Avoid repeated freeze-thaw cycles.
- Aqueous Solutions: Aqueous working solutions are not stable and should be prepared fresh for each experiment. It is not recommended to store aqueous solutions for more than one day.[3]

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